

Solubility of Itaconic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Itaconic acid*

Cat. No.: *B127481*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **itaconic acid** in various solvents, catering to the needs of researchers, scientists, and professionals in drug development. This document compiles quantitative solubility data, details experimental protocols for solubility determination, and presents key biochemical pathways and industrial processes related to **itaconic acid**.

Quantitative Solubility Data

The solubility of **itaconic acid**, a key bio-based platform chemical, is crucial for its purification, reaction chemistry, and formulation. The following tables summarize the quantitative solubility of **itaconic acid** in water and several organic solvents at various temperatures. The data has been compiled from various scientific sources.^[1]

Table 1: Solubility of **Itaconic Acid** in Water

Temperature (°C)	Solubility (g/100 g Water)
10	5.8
20	8.0
30	11.2
40	15.6
50	22.5
60	31.5

Data extrapolated from graphical representations and may be approximate.[2]

Table 2: Solubility of **Itaconic Acid** in Organic Solvents[1]

Solvent	Temperature (°C)	Solubility (g/100 g Solvent)
Methanol	10	21.5
	20	26.8
	30	33.1
	40	40.5
	55	52.8
Ethanol	10	14.2
	20	17.8
	30	22.0
	40	27.1
	55	35.8
1-Propanol	10	10.5
	20	13.2
	30	16.4
	40	20.2
	55	26.8
2-Propanol	10	12.8
	20	16.0
	30	20.0
	40	24.8
	55	33.0
Acetone	10	13.8
	20	17.2
	30	21.2

40	26.0	
55	34.0	
Ethyl Acetate	10	3.5
20	4.8	
30	6.5	
40	8.8	
55	12.5	
Acetonitrile	10	2.1
20	3.0	
30	4.2	
40	5.8	
55	8.8	

Itaconic acid is also reported to be soluble in hexane and slightly soluble in benzene, chloroform, carbon disulfide, and petroleum ether.[\[3\]](#)[\[4\]](#)

Experimental Protocol: Determination of Itaconic Acid Solubility by the Gravimetric Method

The following is a detailed methodology for determining the solubility of **itaconic acid** in a given solvent using the analytical stirred-flask (gravimetric) method.[\[1\]](#) This method is based on the principle of determining the mass of solute dissolved in a known mass of solvent in a saturated solution.

2.1. Materials and Equipment

- **Itaconic acid** (high purity)
- Solvent of interest (analytical grade)

- Temperature-controlled shaker or water bath
- Analytical balance (readability to 0.0001 g)
- Glass vials or flasks with airtight seals
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Pre-weighed drying dishes (e.g., aluminum pans)
- Drying oven
- Desiccator

2.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **itaconic acid** to a known mass of the solvent in a glass vial. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-heated syringe to prevent premature crystallization.
 - Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed, dry collection vial. This step is crucial to remove any undissolved solid particles.

- Gravimetric Analysis:
 - Accurately weigh the collection vial containing the filtered saturated solution.
 - Transfer the solution to a pre-weighed drying dish.
 - Place the drying dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **itaconic acid** (e.g., 60-80°C).
 - Periodically remove the dish from the oven, cool it to room temperature in a desiccator, and weigh it.
 - Repeat the drying and weighing process until a constant mass is achieved, indicating that all the solvent has evaporated.

2.3. Data Calculation

The solubility (S) in grams of **itaconic acid** per 100 grams of solvent is calculated using the following formula:

$$S = (m_{\text{solute}} / m_{\text{solvent}}) * 100$$

Where:

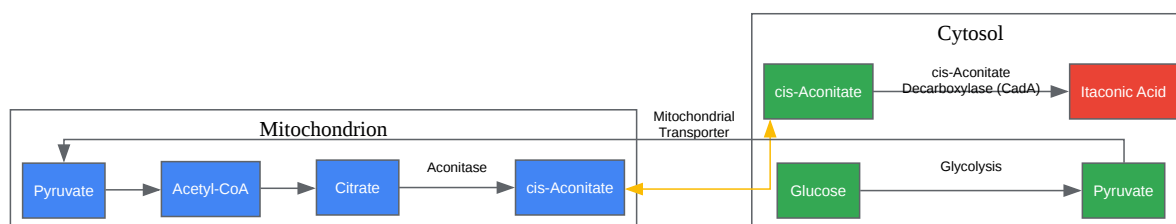
- m_{solute} is the mass of the dried **itaconic acid** (final constant mass of the dish minus the initial mass of the empty dish).
- m_{solvent} is the mass of the solvent in the filtered sample (mass of the collection vial with the solution minus the mass of the empty collection vial, minus m_{solute}).

Visualizations: Signaling Pathways and Production Workflow

3.1. Biosynthetic Pathway of **Itaconic Acid** in *Aspergillus terreus*

Itaconic acid is produced microbially, primarily through the fermentation of carbohydrates by the fungus *Aspergillus terreus*. The biosynthesis of **itaconic acid** is closely linked to the

tricarboxylic acid (TCA) cycle, also known as the Krebs cycle. The key enzymatic step is the decarboxylation of cis-aconitate, an intermediate of the TCA cycle, to **itaconic acid**.^{[5][6]}

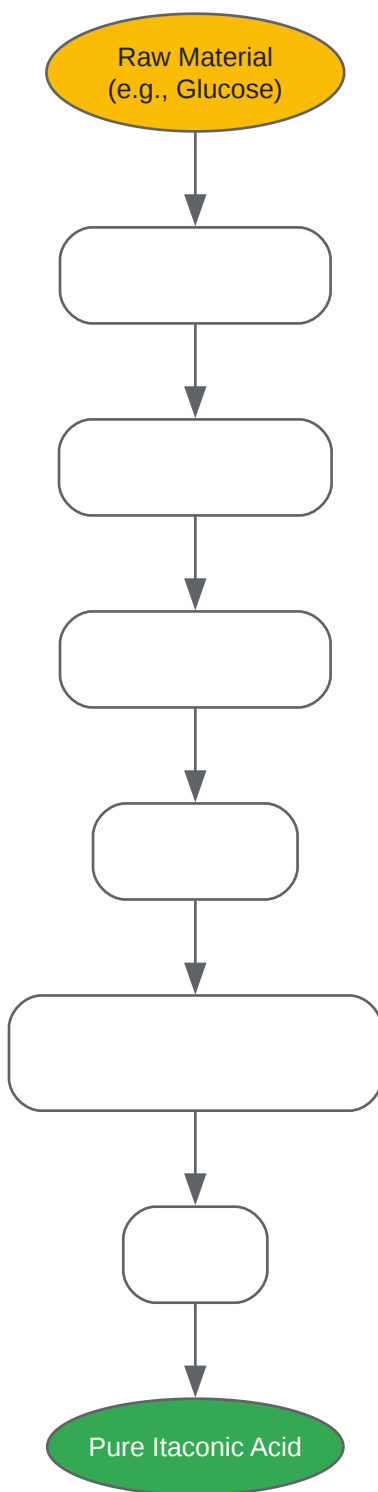


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Biosynthetic pathway of **itaconic acid** in *Aspergillus terreus*.

3.2. General Production Process of **Itaconic Acid**

The industrial production of **itaconic acid** involves several key stages, starting from fermentation to the final purified product. The following diagram illustrates a general workflow for this process.



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General workflow for the production of **itaconic acid**.

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